

# Synonyms for Triisooctylamine like TIOA and Alamine 330

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## Compound of Interest

Compound Name: *Triisooctylamine*

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An In-depth Technical Guide to **Triisooctylamine** (TIOA) and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Triisooctylamine** (TIOA), a tertiary amine with significant applications in various scientific and industrial fields. This document will delve into its chemical and physical properties, common synonyms including Alamine 330, its applications with a focus on experimental protocols, and relevant safety information.

## Introduction to Triisooctylamine

**Triisooctylamine**, with the CAS number 25549-16-0, is an organic compound classified as a tertiary amine.<sup>[1]</sup> It is characterized by three isooctyl chains attached to a central nitrogen atom. This structure imparts significant hydrophobic properties, making it an effective surfactant and phase transfer catalyst.<sup>[1]</sup> TIOA is a colorless to pale yellow liquid with good thermal stability.<sup>[1]</sup> It is widely recognized for its utility in solvent extraction processes, particularly in hydrometallurgy for the separation and purification of metals.<sup>[1]</sup>

## Synonyms and Chemical Identifiers

**Triisooctylamine** is known by several synonyms and trade names in the chemical industry and research. Understanding these is crucial for identifying this compound in literature and commercial products.

Common synonyms include:

- TIOA[2]
- Alamine 330[2]
- Adogen 381[1][2]
- Hostarex 324[2]
- Tris(6-methylheptyl)amine[3]
- Isooctanamine, N,N-diisooctyl-[1][3]

## Physicochemical Properties

A summary of the key physical and chemical properties of **Triisooctylamine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C24H51N	[1][2]
Molecular Weight	353.67 g/mol	[2][4][5]
CAS Number	25549-16-0	[1][2][4]
Appearance	Colorless to pale yellow liquid	[1]
Density	0.816 g/mL at 25 °C	[2][4]
Boiling Point	>204 °C	[2]
Melting Point	-34 °C	[6]
Refractive Index	n <sub>20/D</sub> 1.4501	[2][4]
Vapor Density	>1 (vs air)	[2][4]
Solubility in Water	<1 g/L	[2]
Flash Point	>230 °F	[2][6]
Storage Temperature	Store below +30°C	[2][6]

## Applications in Research and Development

**Triisooctylamine's** unique properties make it a valuable reagent in several research and industrial applications.

### Solvent Extraction in Hydrometallurgy

A primary application of TIOA is in solvent extraction, a technique used to separate and purify metals from aqueous solutions. Its high affinity for certain metal-anion complexes in acidic media allows for selective extraction into an organic phase.

Examples of metal extraction include:

- Uranium: TIOA is used for the determination of uranium isotopes in environmental samples and for the extraction of uranium from sulfuric acid leaches of ores.[2][7]

- **Platinum Group Metals:** It has been employed in the extraction of Palladium (II), Rhodium (III), Iridium (III), Gold (III), and Platinum (IV) from hydrochloric and hydrobromic acid solutions.[2]
- **Other Metals:** TIOA has also been utilized in the separation of Cadmium (II) and Chromium (VI).[8][9]

## Pharmaceutical and Biocatalysis Applications

In the pharmaceutical industry, **triisooctylamine** is used as a solubilizing agent for drugs and as a stabilizing agent for proteins.[2] Furthermore, combinations of **triisooctylamine** with its hydrochloride can function as buffers in organic media for biocatalysis, controlling the pH of an adjacent aqueous phase.[9]

## Experimental Protocols

This section provides a detailed methodology for a typical solvent extraction experiment using a tertiary amine like **Triisooctylamine** (or a similar extractant like Alamine 336, which is often used as a proxy in literature for TIOA). The following protocol is a generalized procedure for the extraction of a metal ion from an acidic aqueous solution.

## General Solvent Extraction Protocol for Metal Recovery

**Objective:** To extract a target metal ion from an acidic aqueous solution into an organic phase containing **Triisooctylamine**.

**Materials:**

- **Aqueous Phase (Feed Solution):** A solution containing the target metal salt (e.g., uranyl sulfate) dissolved in a specific concentration of acid (e.g., sulfuric acid).
- **Organic Phase (Solvent):** **Triisooctylamine** (e.g., 0.05 M) dissolved in a suitable organic diluent (e.g., kerosene).
- **Stripping Solution:** An appropriate aqueous solution to recover the metal from the loaded organic phase (e.g., 0.5 M  $(\text{NH}_4)_2\text{CO}_3$  for uranium).[10]
- Separatory funnels

- Mechanical shaker
- pH meter
- Analytical instrumentation for metal concentration determination (e.g., ICP-MS, UV-Vis Spectrophotometer).

#### Methodology:

##### 1. Preparation of Solutions:

- Prepare the aqueous feed solution by dissolving the metal salt in deionized water and adjusting the acidity to the desired level with the chosen acid.
- Prepare the organic solvent by dissolving the required amount of **Triisooctylamine** in the organic diluent.

##### 2. Extraction Step:

- Place equal volumes of the aqueous feed solution and the organic solvent into a separatory funnel (e.g., 20 mL of each, for an organic to aqueous phase ratio (O/A) of 1:1).
- Shake the funnel vigorously for a predetermined time (e.g., 5-10 minutes) to ensure thorough mixing and allow for the mass transfer of the metal complex. The kinetics of extraction are often rapid.
- Allow the phases to separate. The denser phase (usually aqueous) will settle at the bottom.
- Carefully separate the two phases. The organic phase is now "loaded" with the metal, and the aqueous phase is the "raffinate".
- Analyze the raffinate for the concentration of the metal ion to determine the extraction efficiency.

##### 3. Stripping Step:

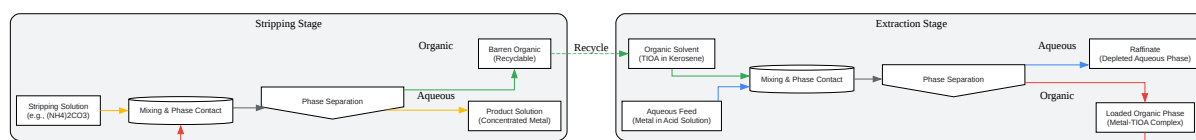
- Take the loaded organic phase and mix it with the stripping solution in a new separatory funnel at a specific O/A ratio.
- Shake the funnel for a sufficient time to allow the metal to be transferred back into the aqueous phase.
- Allow the phases to separate and collect the aqueous stripping solution, which now contains the purified and concentrated metal.
- The "barren" organic solvent can potentially be recycled for further extraction cycles.

#### 4. Analysis:

- Determine the metal concentration in the initial feed solution, the raffinate, and the stripping solution.
- Calculate the extraction efficiency (%) and the stripping efficiency (%).

## Visualization of the Solvent Extraction Process

The following diagram illustrates the logical workflow of a typical solvent extraction and stripping process using an amine-based extractant like **Triisooctylamine**.



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Caption: Workflow of a metal solvent extraction and stripping process.

## Safety Information

**Triisooctylamine** is a chemical that requires careful handling. It is classified as harmful if swallowed and causes skin and serious eye irritation.[7][11] It may also cause respiratory irritation.[6][11] The compound is toxic to aquatic life with long-lasting effects.[11] When handling **Triisooctylamine**, it is essential to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and to work in a well-ventilated area. [11]

## Conclusion

**Triisooctylamine**, also known by trade names such as Alamine 330, is a versatile tertiary amine with significant utility in chemical research and industry. Its primary application lies in solvent extraction for the separation and purification of metals, but it also finds use in pharmaceutical and biocatalysis contexts. A thorough understanding of its properties, handling requirements, and experimental applications is crucial for its effective and safe use by researchers, scientists, and drug development professionals.

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## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Triisooctylamine | 25549-16-0 [chemicalbook.com]
- 3. 6,6',6"-Trimethyltriheptylamine | C<sub>24</sub>H<sub>51</sub>N | CID 75991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Triisooctylamine technical grade 25549-16-0 [sigmaaldrich.com]
- 5. scbt.com [scbt.com]
- 6. Trioctylamine - Wikipedia [en.wikipedia.org]
- 7. Triisooctylamine technical grade 25549-16-0 [sigmaaldrich.com]
- 8. 三异辛胺 technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 9. bocsci.com [bocsci.com]
- 10. The solvent extraction and stripping process using Alamine 336 with a case study of uranium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. chemicalbook.com [chemicalbook.com]
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